

An In-Depth Technical Guide on the Thermodynamic Properties of Cyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: Cyclohexanecarboxylic acid

Cat. No.: B165962

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **cyclohexanecarboxylic acid** ($C_6H_{11}COOH$). The information is compiled from various scientific sources to offer a detailed resource for professionals in research, science, and drug development. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for major analytical techniques, and includes visualizations of experimental workflows.

Core Thermodynamic Data

The thermodynamic properties of **cyclohexanecarboxylic acid** are crucial for understanding its behavior in various chemical and biological systems. These properties govern its stability, reactivity, and phase transitions, which are fundamental parameters in process design, safety analysis, and formulation development.

Table 1: Key Thermodynamic Properties of Cyclohexanecarboxylic Acid

Property	Value	Units	Source
Molecular Formula	C ₇ H ₁₂ O ₂	-	--INVALID-LINK--
Molecular Weight	128.17	g/mol	--INVALID-LINK--
Melting Point	304.15 (31 °C)	K	--INVALID-LINK--
Boiling Point	505.15 (232 °C)	K	--INVALID-LINK--
Standard Solid Enthalpy of Combustion (Δ _{CH} [°] solid)	-3883.7 ± 0.3	kJ/mol	--INVALID-LINK--
Enthalpy of Fusion (Δ _{fus} H)	9.2	kJ/mol	--INVALID-LINK--

Note: The standard solid enthalpy of combustion corresponds to the reaction: C₇H₁₂O₂(s) + 9O₂(g) → 7CO₂(g) + 6H₂O(l)

Experimental Protocols

The determination of thermodynamic properties relies on precise and accurate experimental techniques. The following sections detail the methodologies for two key experimental procedures used to obtain the data presented above.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion of solid **cyclohexanecarboxylic acid** is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container.

Experimental Workflow:



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Bomb Calorimetry Experimental Workflow

Detailed Methodology:

- **Sample Preparation:** A known mass of high-purity **cyclohexanecarboxylic acid** is pressed into a pellet.
- **Calorimeter Setup:** The pellet is placed in a sample holder within a high-pressure stainless steel container, known as the "bomb." A fine ignition wire is positioned in contact with the sample. The bomb is then sealed and pressurized with pure oxygen to approximately 30 atm. The sealed bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- **Measurement:** The initial temperature of the water is recorded. The sample is then ignited by passing an electric current through the ignition wire. The combustion reaction releases heat, which is transferred to the bomb and the surrounding water, causing a temperature rise. The temperature of the water is monitored and recorded until it reaches a maximum and begins to cool.
- **Data Analysis:** The heat released by the combustion (q) is calculated from the temperature change, the heat capacity of the calorimeter system (determined by calibrating with a substance of known enthalpy of combustion, such as benzoic acid), and corrections for the heat of ignition and any side reactions (e.g., formation of nitric acid from residual nitrogen). The standard enthalpy of combustion ($\Delta H^\circ_{\text{solid}}$) is then calculated from the heat released and the molar mass of the sample.

Determination of Heat Capacity and Entropy using Adiabatic Calorimetry

Adiabatic calorimetry is a technique used to measure the heat capacity of a substance as a function of temperature. By integrating the heat capacity data from near absolute zero, the standard molar entropy can be determined. While specific experimental data for the heat capacity and entropy of **cyclohexanecarboxylic acid** is not readily available in the searched literature, the methodology described for its derivatives is applicable.

Experimental Workflow:



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